

Technical Support Center: Interpreting Off-Target Effects in Allatostatin RNAi Experiments

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Compound of Interest

Compound Name: *Type A Allatostatin I*

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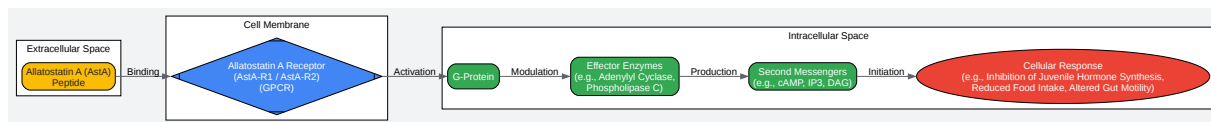
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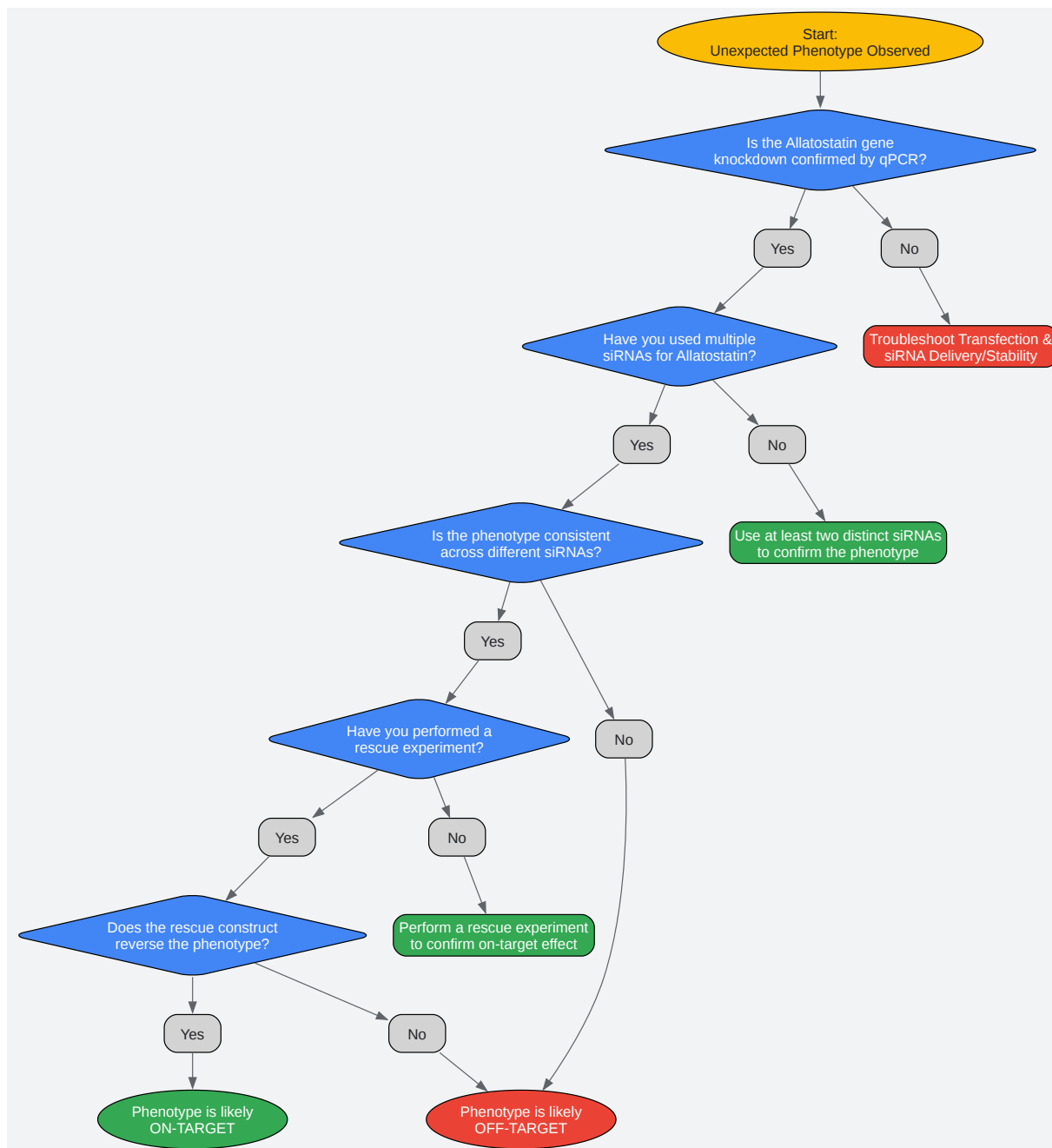
This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and mitigating off-target effects in Allatostatin (AST) RNAi experiments. The information is presented in a question-and-answer format to directly address common issues.

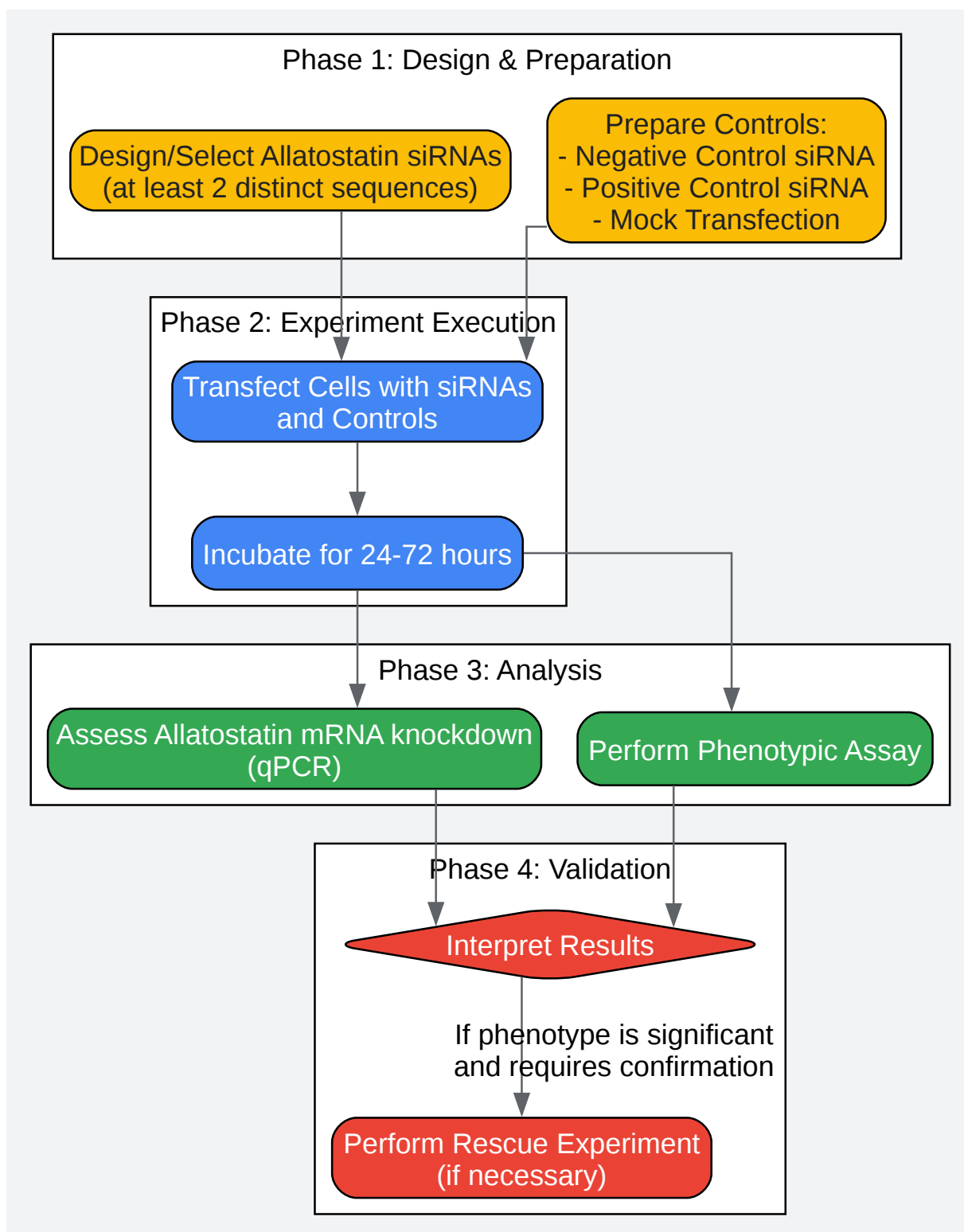
Frequently Asked Questions (FAQs)

Q1: What is Allatostatin and what is its signaling pathway?

Allatostatin A (AstA) is a pleiotropic neuropeptide in insects that regulates a variety of physiological processes, including feeding, growth, sleep, and metabolism.^{[1][2][3][4]} AstA peptides activate G-protein coupled receptors (GPCRs), specifically Allatostatin Receptor 1 (AstA-R1) and Allatostatin Receptor 2 (AstA-R2).^{[1][2][5][6]} These receptors are homologous to mammalian galanin/somatostatin/kisspeptin receptors.^{[1][2]} The downstream signaling cascades can vary depending on the receptor and cell type but often involve changes in intracellular calcium levels and cAMP.^[7]







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